

# 3-Bromo-4-tert-butylbenzoic acid molecular weight

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## Compound of Interest

Compound Name: 3-Bromo-4-tert-butylbenzoic acid

Cat. No.: B189012

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An In-Depth Technical Guide to the Molecular Weight of **3-Bromo-4-tert-butylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **3-Bromo-4-tert-butylbenzoic acid**, a compound of interest in synthetic organic chemistry and drug discovery.

## Chemical Identity

- Systematic Name: **3-Bromo-4-tert-butylbenzoic acid**
- CAS Number: 38473-89-1
- Molecular Formula:  $C_{11}H_{13}BrO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Molecular Structure

The structural arrangement of **3-Bromo-4-tert-butylbenzoic acid**, featuring a benzene ring substituted with a carboxylic acid group, a bromine atom, and a tert-butyl group, is crucial for understanding its chemical properties and reactivity.

Figure 1. Chemical structure of **3-Bromo-4-tert-butylbenzoic acid**.

## Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights as provided by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation.

## Atomic Weight of Constituent Elements

The following table summarizes the standard atomic weights of the elements present in **3-Bromo-4-tert-butylbenzoic acid**.

Element	Symbol	Standard Atomic Weight ( g/mol )
Carbon	C	[12.0096, 12.0116][5]
Hydrogen	H	[1.00784, 1.00811][6]
Bromine	Br	[79.901, 79.907][7][8]
Oxygen	O	[15.99903, 15.99977][9][10]

For routine calculations, conventional atomic weight values are often employed.

Element	Symbol	Conventional Atomic Weight ( g/mol )
Carbon	C	12.011
Hydrogen	H	1.008[11]
Bromine	Br	79.904[12]
Oxygen	O	15.999[9]

## Molecular Weight Calculation

The molecular formula  $C_{11}H_{13}BrO_2$  indicates the presence of 11 carbon atoms, 13 hydrogen atoms, 1 bromine atom, and 2 oxygen atoms. The molecular weight is calculated as follows:

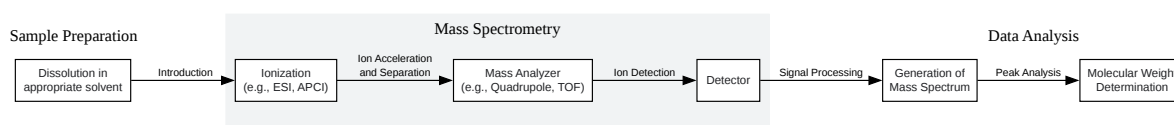
Element	Symbol	Quantity	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	11	12.011	132.121
Hydrogen	H	13	1.008	13.104
Bromine	Br	1	79.904	79.904
Oxygen	O	2	15.999	31.998
Total				257.127

The calculated molecular weight of **3-Bromo-4-tert-butylbenzoic acid** is 257.127 g/mol . This value is consistent with commercially available data for this compound.[1][2]

## Experimental Protocols

The determination of the molecular weight of a compound like **3-Bromo-4-tert-butylbenzoic acid** is typically achieved through mass spectrometry.

## Mass Spectrometry Workflow



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Figure 2. A generalized workflow for determining molecular weight using mass spectrometry.

Protocol:

- Sample Preparation: A dilute solution of **3-Bromo-4-tert-butylbenzoic acid** is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).

- **Ionization:** The sample solution is introduced into the mass spectrometer where it is ionized. Common techniques include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., a time-of-flight or quadrupole analyzer).
- **Detection and Analysis:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ . The peak corresponding to the molecular ion  $[M+H]^+$  or  $[M-H]^-$  is used to determine the molecular weight of the compound. The characteristic isotopic pattern of bromine (approximately equal abundance of  $^{79}\text{Br}$  and  $^{81}\text{Br}$ ) would be observable in the mass spectrum, providing further structural confirmation.<sup>[7]</sup>

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